

# Tilbroquinol stability in different solvent systems

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## Compound Focus: Tilbroquinol

CAS No.: 7175-09-9

Cat. No.: S545364

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## Tilbroquinol: Basic Properties & Handling

**Tilbroquinol** is an orally active antiparasitic agent used in research against amoebiasis and *Vibrio cholerae* [1] [2]. The table below consolidates its key chemical and handling information.

Property	Description
CAS Number	7175-09-9 [1] [3] [2]
Molecular Formula	C <sub>10</sub> H <sub>8</sub> BrNO [1] [2]
Molecular Weight	238.08 g/mol [1] [2]
Appearance	Light yellow to yellow solid [1] [2]
Recommended Solvent for Stock Solutions	DMSO (≥ 50 mg/mL) [1] [2]
Storage (Powder)	-20°C (3 years); 4°C (2 years) [1] [2]
Storage (Solution)	-80°C (2 years); -20°C (1 year) [1] [2]

## Proposed Stability Study Design

As direct data on **Tilbroquinol** is unavailable, the following protocol is adapted from general stability study principles and a study on analogous compounds [4]. You can use this framework to generate your own experimental data.

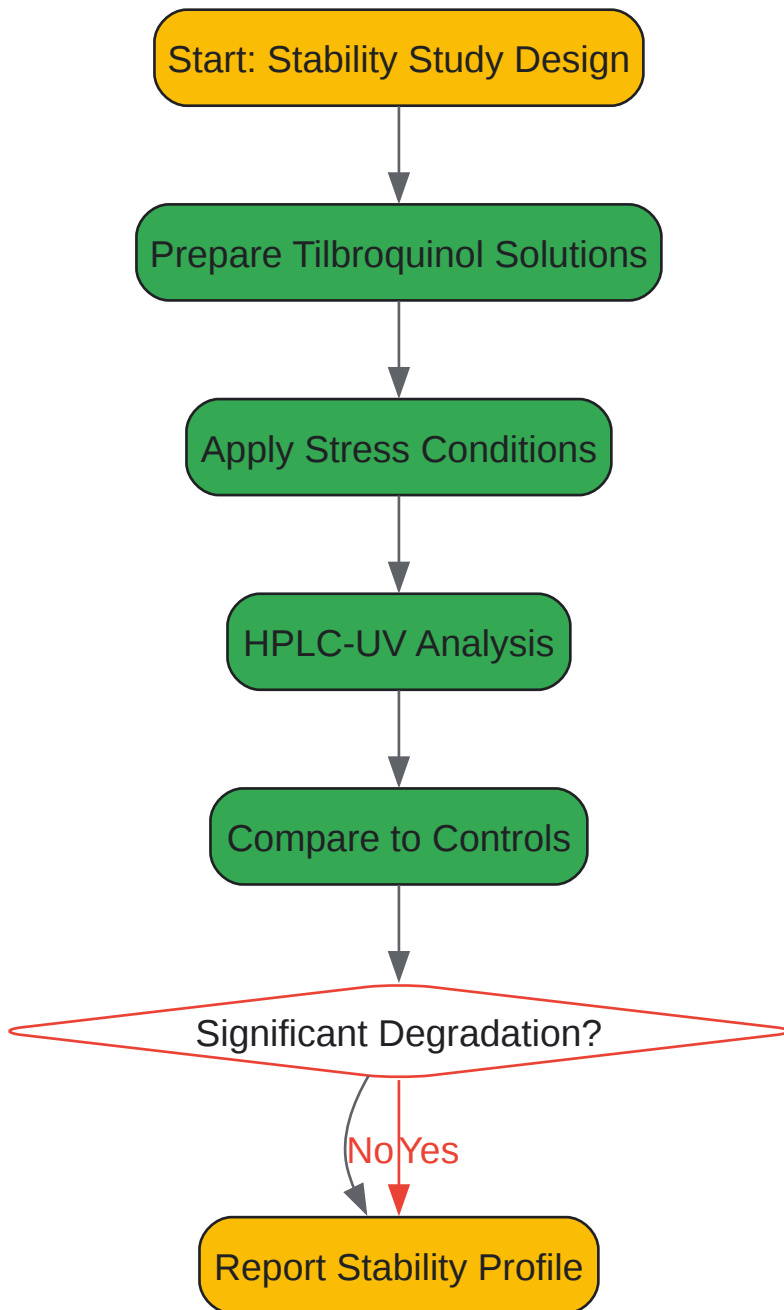
### Objective

To evaluate the chemical stability of **Tilbroquinol** under various stress conditions, including different solvents, pH, temperature, and light exposure.

### Methodology Overview

- **Analytical Technique:** High-Performance Liquid Chromatography with UV detection (HPLC-UV) is recommended for quantifying **Tilbroquinol** and detecting degradation products [4].
- **Forced Degradation Conditions:** Expose **Tilbroquinol** solutions to the following stress conditions [4]:
  - **Acidic & Basic Hydrolysis:** Use 0.1M HCl and 0.1M NaOH.
  - **Oxidative Degradation:** Use 3% H<sub>2</sub>O<sub>2</sub>.
  - **Thermal Degradation:** Incubate solid and solutions at elevated temperatures (e.g., 40°C, 60°C).
  - **Photolytic Degradation:** Expose to UV and visible light.
- **Solvent Systems for Testing:** Based on its properties, you can test **Tilbroquinol** in **DMSO** (primary solvent), and mixtures with **corn oil** for in vivo studies [1]. You may also explore other pharmaceutically relevant solvents like **PEG 400** and **water (with minimal cosolvent)** to assess solubility and stability.

The workflow for the stability study can be summarized as follows:



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## Specific Protocol: TLC Analysis for Purity Check

One search result provided a specific Thin-Layer Chromatography (TLC) method for **Tilbroquinol**, which can be used for a quick purity assessment [3].

- **TLC Conditions:**

- **Stationary Phase:** Silica gel (SiO<sub>2</sub>) [3].
- **Mobile Phase:** Hexanes : Ethyl Acetate : Acetic Acid = **8 : 2 : 0.3** [3].
- **Visualization:** UV light and naked eye [3].
- **Expected Rf Value:** **0.70** (single spot indicates purity) [3].

## Key Considerations for Researchers

- **Solvent Selection:** The stability of a compound can vary greatly with the solvent. For instance, a study on thymoquinone showed significant degradation under heat and light, but not in acidic or basic conditions, highlighting the need to test multiple stressors [4].
- **Solution Stability:** Even if the solid is stable, solutions may degrade faster. Always prepare fresh stock solutions when possible and validate the stability of stored solutions over time [1] [4].
- **Analytical Method Validation:** Ensure your HPLC-UV method is validated for specificity, linearity, accuracy, and precision to reliably quantify **Tilbroquinol** and its degradation products [4].

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## References

1. Tilbroquinol | Antiparasite Agent [medchemexpress.com]
2. Tilbroquinol | Antiparasite Agent [medchemexpress.com]
3. | CAS 7175-09-9 | SCBT - Santa Cruz Biotechnology Tilbroquinol [scbt.com]
4. Stability study of thymoquinone, carvacrol and thymol using ... [pubmed.ncbi.nlm.nih.gov]

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